

# Application Note: Parsing BGP Routing Information for AS1928370

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AS1928370

Cat. No.: B12371349

[Get Quote](#)

## Introduction

Autonomous System (AS) 1928370 is a network operated by Google Cloud. Analyzing its routing information is crucial for understanding network topology, reachability, and peering relationships. The Border Gateway Protocol (BGP) is the standard protocol for exchanging routing information between Autonomous Systems on the internet. BGP data is often stored in Multi-threaded Routing Toolkit (MRT) format. Several Python libraries have been developed to parse and analyze this data efficiently. This document outlines key libraries and provides a standard protocol for their use in extracting and analyzing routing data related to **AS1928370**.

## Recommended Python Libraries

A variety of Python libraries are available for parsing BGP and MRT data. The choice of library often depends on the specific data source (e.g., live BGP stream vs. historical MRT dumps) and the complexity of the required analysis.

### Data Presentation: Library Comparison

The following table summarizes the key features of prominent Python libraries for parsing BGP data.

Feature	pybgpstream	mrtparse	bgpdumpy
Primary Use Case	Live & historical BGP data stream analysis	Parsing local/remote MRT files[1][2]	Low-level wrapper for libbgpdump to parse MRT files[3]
Data Sources	RIPE RIS, Route Views, local MRT files[4]	Local or downloaded MRT files (supports gzip/bzip2)[1][2]	Local MRT files
Abstraction Level	High-level ("Pythonic") and low-level C API bindings[5][6][7]	Mid-level, object-oriented interface for MRT entries[1]	Low-level, direct wrapper[8]
Dependencies	libbgpstream (must be installed separately)	Pure Python (with optional CFFI for speed)	C compiler, libbgpdump dependencies (e.g., libbz2-dev)[3]
Key Strength	Powerful filtering by time, collector, prefix, AS path, etc.[9]	Simple, direct, and dependency-light for MRT file parsing.[1][10]	Speed and efficiency by wrapping a C library.
Installation	pip install pybgpstream[5]	pip install mrtparse[2]	pip install bgpdumpy

## Protocol: BGP Data Extraction and Analysis Workflow

This protocol outlines a standardized procedure for extracting BGP announcements related to **AS1928370** from a specific time window using the pybgpstream library. This library is well-suited for this task due to its powerful filtering capabilities and access to public data repositories.[7][9]

Objective: To identify all BGP update announcements where **AS1928370** is the origin Autonomous System within a defined time frame.

Materials:

- Python 3.6+ environment
- pybgpstream library
- Internet connection to access public BGP data archives (e.g., RIPE RIS, Route Views)

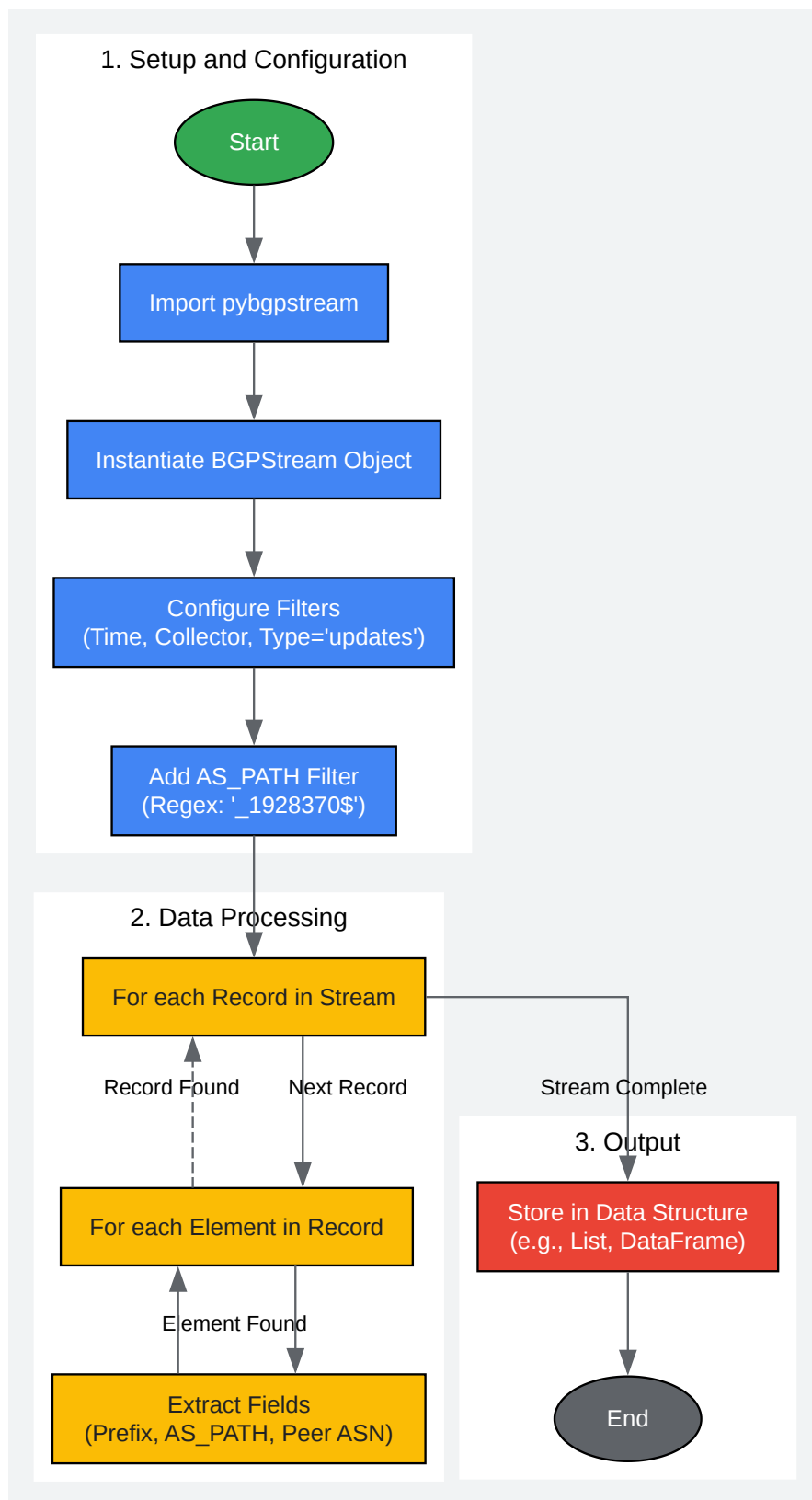
#### Methodology:

- Installation:
  - First, ensure the underlying C library libbgpstream is installed on the system.[\[11\]](#)
  - Install the Python library using pip:
- Environment Setup:
  - Import the pybgpstream library into your Python script.
- Stream Configuration:
  - Instantiate a BGPStream object.[\[5\]](#)
  - Set the desired time interval using from\_time and until\_time parameters. The time format should be UTC (e.g., "YYYY-MM-DD HH:MM:SS").
  - Select the data collectors (e.g., 'route-views.sydney', 'rrc00').
  - Filter for BGP updates specifically (record\_type='updates').
  - Add a project filter to focus on relevant data sources like 'route-views' and 'ripe-ris'.
- AS Path Filtering:
  - Apply a filter to the stream to specifically match an AS path regular expression. For announcements originating from **AS1928370**, the regex `_1928370$` is used. This expression targets paths ending with the specified AS number.
- Data Iteration and Extraction:

- Iterate through the configured stream. Each item in the stream is a BGPRcord object.
- For each record, iterate through its elements (BGPElem).
- From each element, extract relevant fields such as the advertised prefix, the full AS path, the peer AS number, and the timestamp.
- Data Storage and Analysis:
  - Store the extracted information in a suitable data structure (e.g., a list of dictionaries, a Pandas DataFrame) for subsequent analysis.
  - Print or save the results as required.

## Visualizations

The following diagram illustrates the logical workflow for parsing BGP data as described in the protocol above.



[Click to download full resolution via product page](#)

Caption: Workflow for filtering and parsing BGP data using pybgpstream.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. GitHub - t2mune/mrtparse: MRT format data parser [github.com]
- 2. mrtparse · PyPI [pypi.org]
- 3. Client Challenge [pypi.org]
- 4. RIPE Atlas docs | Route Collection Raw Data: MRT Files | Docs [ris.ripe.net]
- 5. CAIDA Resource Catalog [catalog.caida.org]
- 6. BGPStream [bgpstream.caida.org]
- 7. BGPStream [bgpstream.caida.org]
- 8. Access to MRT PEER\_INDEX\_TABLE · Issue #6 · alexforster/bgpdumpy · GitHub [github.com]
- 9. BGPStream [bgpstream.caida.org]
- 10. python3-mrtparse - Fedora Packages [packages.fedoraproject.org]
- 11. BGPStream [bgpstream.caida.org]
- To cite this document: BenchChem. [Application Note: Parsing BGP Routing Information for AS1928370]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12371349#python-libraries-for-parsing-as1928370-routing-information]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)